

A Comparative Analysis of the Cochlear Nucleus CI624 Implant and its Leading Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI-624

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This guide provides a detailed comparison of the Cochlear Nucleus CI624 implant with two leading alternatives: the MED-EL Synchrony 2 and the Advanced Bionics HiRes Ultra 3D. The information is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of clinical trial results, experimental methodologies, and key device specifications.

Performance and Clinical Outcomes

Evaluating the performance of cochlear implants involves a variety of metrics, with speech perception in quiet and noisy environments being among the most critical. While direct head-to-head clinical trials for the Cochlear Nucleus CI624, MED-EL Synchrony 2, and Advanced Bionics HiRes Ultra 3D are limited, individual studies provide valuable insights into their respective capabilities.

A multicenter clinical trial of a Cochlear Nucleus system demonstrated significant mean improvements in speech perception.^{[1][2]} For Consonant-Nucleus-Consonant (CNC) words in quiet, a mean improvement of 35.8 percentage points was observed, and for AzBio sentences in noise, the mean improvement was 32.0 percentage points.^{[1][2]} Another study involving 96 subjects who received a Cochlear Nucleus implant showed that the average preoperative CNC word score of 14.6% increased to 60.9% six months after activation. Similarly, AzBio sentence scores at a +10 dB signal-to-noise ratio (SNR) improved from 14.8% to 42.7%.

Data from a retrospective study on patients with Advanced Bionics HiRes Ultra or Ultra 3D implants who underwent reimplantation with a different manufacturer's device showed that they

achieved comparable CNC score performance to their best performance with their original device.[3] Another study assessing Advanced Bionics devices reported on speech perception improvements with their sound processing strategies.[4]

A study comparing MED-EL devices to Cochlear and Advanced Bionics implants in children found that MED-EL devices were associated with significantly better sound-source localization.[5] Another study suggested that subjective music perception was superior with a MED-EL implant in most subjects who had a Cochlear Nucleus implant in the other ear.[5]

It is important to note that patient outcomes can be influenced by a variety of factors, including the duration of deafness, the health of the auditory nerve, and the surgical technique. Therefore, the following data should be interpreted with these variables in mind.

Speech Perception Data

Performance Metric	Cochlear Nucleus CI624 (and similar systems)	MED-EL Synchrony 2	Advanced Bionics HiRes Ultra 3D
CNC Word Score (% Correct in Quiet)	Pre-op: ~10-60%[1][2] Post-op: Significant improvement of ~36-46 percentage points[1][2][6]	Data from specific head-to-head trials are not readily available in the searched literature.	Data from specific head-to-head trials are not readily available in the searched literature.
AzBio Sentences in Noise (% Correct)	Pre-op: Variable Post-op: Significant improvement of ~28-32 percentage points at +10 dB SNR[1][2][6]	Data from specific head-to-head trials are not readily available in the searched literature.	Data from specific head-to-head trials are not readily available in the searched literature.

Device Specifications

The physical and technical characteristics of a cochlear implant system are crucial for surgical planning, long-term reliability, and compatibility with other medical procedures.

Feature	Cochlear Nucleus CI624	MED-EL Synchrony 2	Advanced Bionics HiRes Ultra 3D
Electrode Array Type	Slim 20 Electrode (Lateral Wall)[7][8]	FLEX Series (Flexible arrays of varying lengths)[9]	HiFocus SlimJ (Straight) or HiFocus Mid-Scala (Precurved) [4][10]
Number of Electrodes	22 half-banded platinum electrodes[7]	19 or 24 platinum electrode contacts depending on the array[9]	16 platinum contacts[4][11]
Electrode Active Length	19.1 mm[7]	Varies (e.g., FLEX 24: 20.9 mm, FLEX SOFT: 26.4 mm)[12][13]	HiFocus SlimJ: ~20 mm, HiFocus Mid-Scala: ~15 mm[11]
MRI Compatibility	Up to 3.0 Tesla with magnet in place[14]	Up to 3.0 Tesla without magnet removal[9]	Up to 3.0 Tesla without magnet removal[15]

Experimental Protocols

The clinical data presented in this guide are primarily based on standardized speech perception tests. Understanding the methodologies of these tests is essential for interpreting the results.

Consonant-Nucleus-Consonant (CNC) Word Test

The CNC word test is a common method for assessing open-set word recognition in quiet. The protocol typically involves the following steps:

- **Patient Setup:** The patient is seated in a sound-treated booth.
- **Stimulus Presentation:** A pre-recorded list of 50 monosyllabic words is presented to the patient through a loudspeaker at a calibrated sound level, typically 60 or 65 dB SPL.[5][16]
- **Patient Response:** The patient is instructed to repeat each word they hear.

- **Scoring:** An audiologist scores the patient's response based on the number of correctly identified words. The score is expressed as a percentage.

AzBio Sentences in Noise Test

The AzBio sentences test is designed to evaluate speech understanding in more challenging listening environments that simulate real-world situations. The protocol is as follows:

- **Patient Setup:** The patient is seated in a sound-treated booth, typically with a loudspeaker positioned in front of them.
- **Stimulus Presentation:** Pre-recorded sentences are presented simultaneously with multi-talker babble noise.[17] The speech signal is typically presented at a fixed level (e.g., 65 dBA), while the noise level is adjusted to achieve a specific signal-to-noise ratio (SNR), such as +10 dB or +5 dB.[6]
- **Patient Response:** The patient repeats the sentence they heard.
- **Scoring:** The score is calculated based on the percentage of correctly identified words within the sentences.

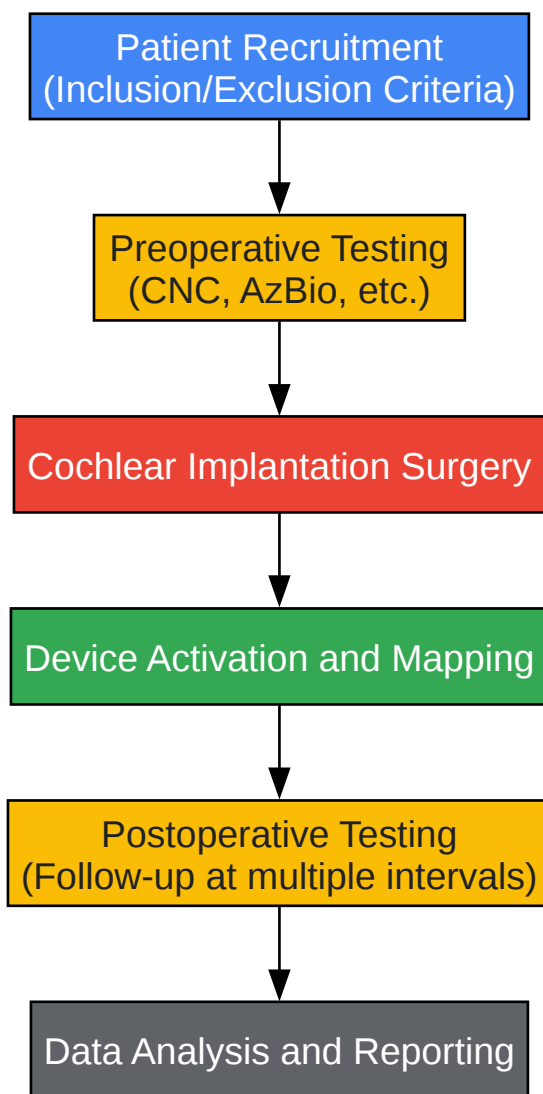
Visualizing Key Processes

To further elucidate the concepts discussed, the following diagrams illustrate the cochlear implant signal processing pathway and a typical experimental workflow for clinical trials.



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Cochlear Implant Signal Processing Pathway



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Experimental Workflow for a Cochlear Implant Clinical Trial

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- To cite this document: BenchChem. [A Comparative Analysis of the Cochlear Nucleus CI624 Implant and its Leading Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14165654#clinical-trial-results-for-the-cochlear-nucleus-ci624-implant>]

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